

Application Notes and Protocols: Nonlinear Optical Applications of Sodium Bitartrate Monohydrate

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Compound of Interest

Compound Name: *Sodium bitartrate*

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Introduction

Sodium bitartrate monohydrate (SBTMH), an organic-inorganic complex, has emerged as a promising material for nonlinear optical (NLO) applications.^{[1][2]} Its crystalline structure, belonging to the orthorhombic system with the space group P212121, is non-centrosymmetric, a prerequisite for second-order NLO effects such as second-harmonic generation (SHG).^[1] This document provides an overview of the known properties of SBTMH and detailed protocols for its synthesis, crystal growth, and characterization for NLO applications. While comprehensive quantitative data for SBTMH is still emerging in the scientific literature, this guide offers standardized procedures to enable researchers to evaluate its potential for applications in frequency conversion, optical signal processing, and other photonic technologies.

Physicochemical and Optical Properties

A summary of the known properties of **Sodium Bitartrate** Monohydrate is presented below. It is important to note that key quantitative nonlinear optical parameters have not been extensively reported in the literature. Researchers are encouraged to perform the characterization protocols outlined in this document to determine these values.

Property	Value	Reference
Chemical Formula	<chem>C4H5NaO6.H2O</chem>	[1]
Molecular Weight	190.08 g/mol	
Crystal System	Orthorhombic	[1]
Space Group	P212121	[1]
Melting Point	263 °C (decomposes)	[1]
Optical Transparency	Good in the visible and near-IR regions	[1]
Lower Cut-off Wavelength	Not explicitly reported, but the material is transparent down to the UV region.	[1]
Optical Band Gap	5.5 eV	[1]
Second Harmonic Generation (SHG) Efficiency	Exhibits SHG, but quantitative value relative to KDP is not reported.	[1]
Laser Damage Threshold (LDT)	Not Reported	
Nonlinear Refractive Index (n_2)	Not Reported	
Nonlinear Absorption Coefficient (β)	Not Reported	

Experimental Protocols

Protocol 1: Synthesis and Crystal Growth of Sodium Bitartrate Monohydrate

This protocol describes the synthesis of SBTMH and the growth of single crystals using the slow cooling method, which has been shown to produce crystals of good optical quality.[\[1\]](#)

1. Materials and Equipment:

- Sodium Hydroxide (NaOH)
- L-(+)-Tartaric Acid (C₄H₆O₆)
- Deionized water
- Beakers and magnetic stirrer
- pH meter
- Constant temperature bath with programmable controller
- Crystallizing dishes
- Millipore filter (0.22 µm)

2. Synthesis Procedure:

- Prepare a saturated aqueous solution of L-(+)-tartaric acid at a slightly elevated temperature (e.g., 40 °C).
- Slowly add a stoichiometric amount of sodium hydroxide solution to the tartaric acid solution while stirring continuously.
- Monitor the pH of the solution. The reaction is complete when a neutral pH is achieved. The reaction is as follows: C₄H₆O₆ + NaOH → C₄H₅NaO₆ + H₂O.
- Filter the resulting **sodium bitartrate** solution using a Millipore filter to remove any impurities.
- Allow the solution to cool to room temperature and then slowly evaporate the solvent to obtain the synthesized **sodium bitartrate** monohydrate salt.

3. Crystal Growth by Slow Cooling:

- Prepare a saturated solution of the synthesized SBTMH in deionized water at a temperature approximately 10 °C above the desired saturation temperature.

- Stir the solution for several hours to ensure homogeneity.
- Filter the hot, saturated solution into a pre-warmed crystallizing dish.
- Place the crystallizing dish in the constant temperature bath.
- Program the temperature controller to cool the solution at a very slow rate (e.g., 0.1-0.5 °C per day).
- Monitor the crystal growth over several days to weeks.
- Once crystals of sufficient size (e.g., >10 mm) have formed, carefully harvest them from the solution.
- Dry the crystals at room temperature.

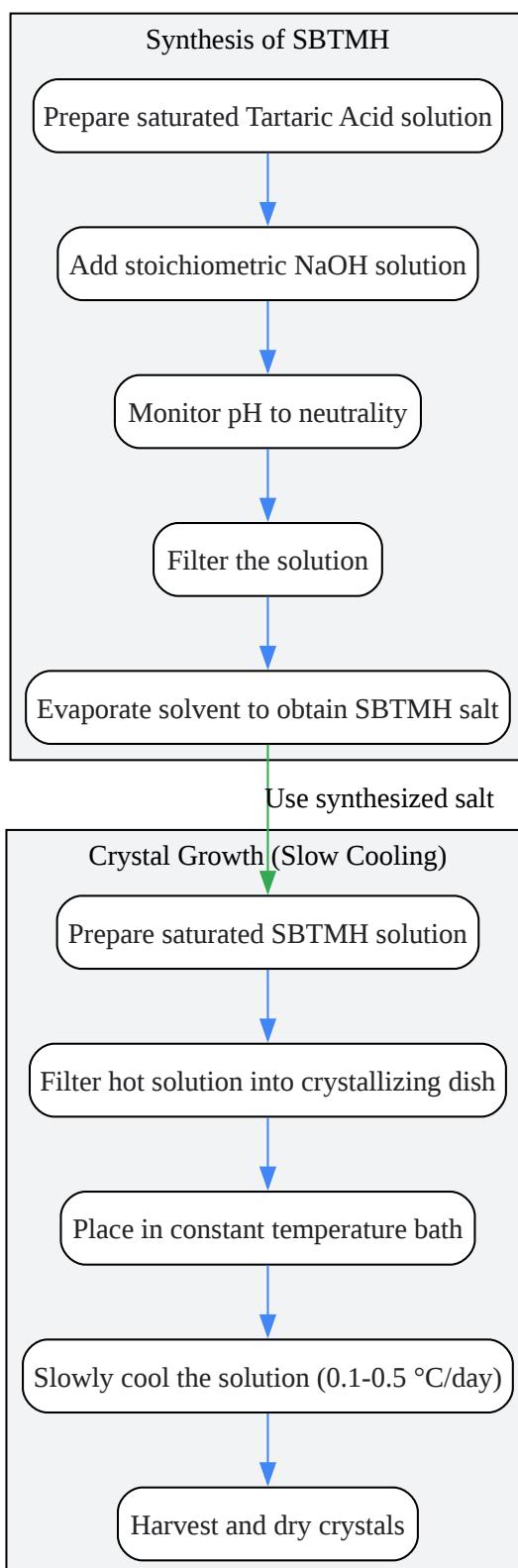
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Fig. 1: Workflow for the synthesis and crystal growth of SBTMH.

Protocol 2: Second-Harmonic Generation (SHG) Efficiency Measurement

This protocol details the Kurtz-Perry powder technique to evaluate the SHG efficiency of SBTMH relative to a standard reference material like potassium dihydrogen phosphate (KDP).

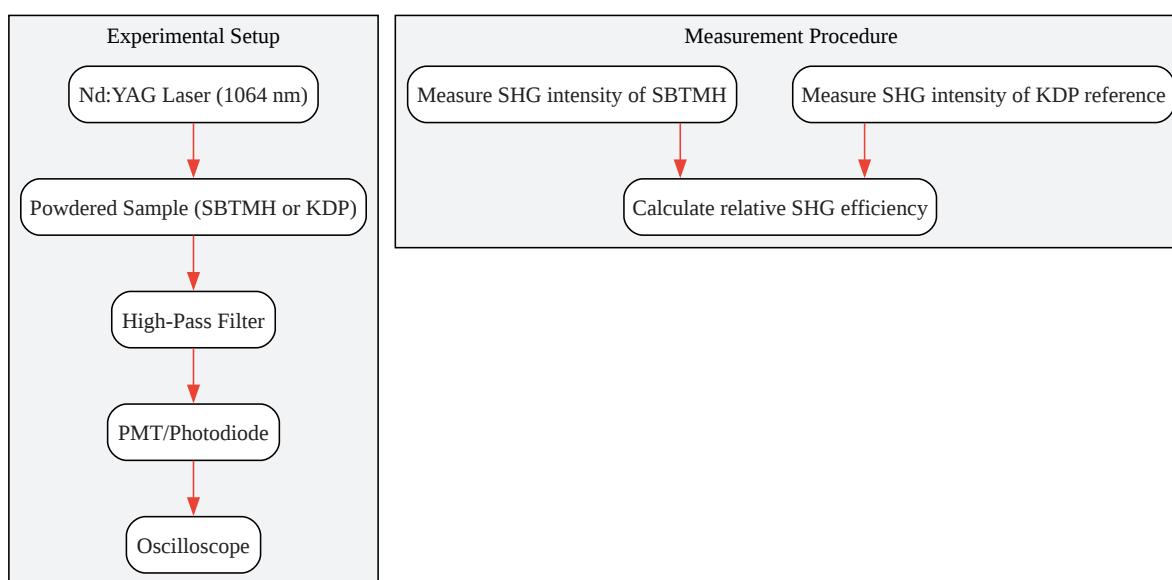
1. Materials and Equipment:

- SBTMH single crystal
- Potassium dihydrogen phosphate (KDP) powder (reference)
- Mortar and pestle
- Sieves for particle size selection (e.g., 100-150 μm)
- Q-switched Nd:YAG laser (1064 nm, pulsed)
- Sample holder (capillary tube or microscope slide)
- Photomultiplier tube (PMT) or photodiode detector
- High-pass filter to block the fundamental wavelength (1064 nm)
- Oscilloscope

2. Experimental Procedure:

- Grind the SBTMH crystal into a fine powder using a mortar and pestle.
- Sieve the powder to obtain a uniform particle size fraction.
- Pack the sieved SBTMH powder into the sample holder.
- Mount the sample holder in the experimental setup.
- Direct the pulsed Nd:YAG laser beam onto the sample.

- The generated second-harmonic signal (at 532 nm) is collected by the detector after passing through the high-pass filter.
- Record the intensity of the SHG signal using the oscilloscope.
- Replace the SBTMH sample with the KDP reference powder of the same particle size and in the same sample holder.
- Measure the SHG intensity from the KDP sample under identical laser conditions.
- The SHG efficiency of SBTMH is calculated as the ratio of its SHG intensity to that of KDP.



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Fig. 2: Experimental workflow for SHG efficiency measurement.

Protocol 3: Laser Damage Threshold (LDT) Measurement

This protocol describes the "1-on-1" method for determining the surface LDT of an SBTMH crystal.

1. Materials and Equipment:

- Polished SBTMH single crystal of high optical quality
- Pulsed laser source (e.g., Nd:YAG at 1064 nm or 532 nm) with a well-characterized beam profile (TEM_{00})
- Focusing lens
- Motorized translation stage for sample positioning
- Nomarski microscope for damage inspection
- Energy meter

2. Experimental Procedure:

- Mount the polished SBTMH crystal on the translation stage.
- Focus the laser beam onto the surface of the crystal.
- Expose a series of sites on the crystal surface to a single laser pulse at different fluence levels.
- After each shot, translate the sample to a new, unexposed site.
- Inspect each irradiated site with the Nomarski microscope for any signs of damage (e.g., pitting, melting, or discoloration).
- The LDT is defined as the highest laser fluence at which no damage is observed.

- Alternatively, the LDT can be determined by plotting the percentage of damaged sites against the laser fluence and extrapolating to 0% damage probability.

Protocol 4: Z-Scan Measurement for Third-Order NLO Properties

The Z-scan technique is used to determine the nonlinear refractive index (n_2) and the nonlinear absorption coefficient (β).

1. Materials and Equipment:

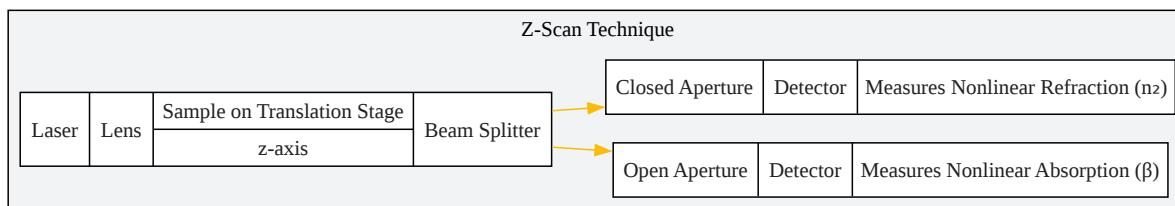
- Polished SBTMH single crystal of known thickness
- Laser source with a Gaussian beam profile (e.g., a mode-locked Nd:YAG laser)
- Focusing lens
- Motorized translation stage to move the sample along the beam axis (z-axis)
- Two photodetectors
- An aperture placed in the far-field (for closed-aperture scan)
- Beam splitter

2. Experimental Procedure:

- The experimental setup is arranged such that the laser beam is focused by a lens. The sample is mounted on a translation stage that moves it along the z-axis through the focal point of the lens.
- A beam splitter is used to direct a portion of the beam to a reference detector to account for laser power fluctuations.
- Open-Aperture Z-scan (for β): The aperture before the second detector is fully opened to collect all the transmitted light. The sample is moved along the z-axis, and the normalized transmittance is recorded. A decrease in transmittance near the focus indicates nonlinear

absorption. The nonlinear absorption coefficient (β) can be calculated from the shape and depth of this valley.

- Closed-Aperture Z-scan (for n_2): An aperture is placed before the second detector, allowing only the central part of the beam to pass through. The normalized transmittance is recorded as the sample is moved along the z-axis. The resulting curve will show a pre-focal peak followed by a post-focal valley (or vice-versa), depending on the sign of the nonlinear refractive index. The magnitude of n_2 can be determined from the peak-to-valley difference in transmittance.
- The closed-aperture data is then divided by the open-aperture data to isolate the effect of nonlinear refraction.



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Fig. 3: Logical relationship in the Z-scan technique.

Conclusion

Sodium bitartrate monohydrate presents a promising platform for the development of new nonlinear optical materials. Its synthesis from readily available precursors and the ability to grow large single crystals make it an attractive candidate for further research. The protocols detailed in this document provide a comprehensive framework for the systematic characterization of its nonlinear optical properties. The determination of its SHG efficiency, laser damage threshold, and third-order nonlinear coefficients will be crucial in evaluating its potential for practical applications in photonics and laser technology.

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References

- 1. Extremely high damage threshold of organic nonlinear optical crystals [opg.optica.org]
- 2. acrhem.org [acrhem.org]
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